

Technical Application Note: Octrizole (UV-329)

Stabilization of Polyolefins

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Compound of Interest

Compound Name: Octrizole

CAS No.: 3147-75-9

Cat. No.: B046696

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Part 1: Core Directive & Scientific Rationale

Introduction

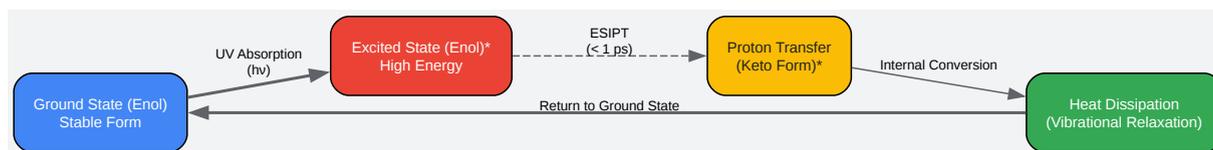
Octrizole (CAS 3147-75-9), commercially known as UV-329 or Tinuvin 329, is a hydroxyphenyl-benzotriazole UVA (Ultraviolet Absorber).^{[1][2][3]} Unlike benzophenones, **Octrizole** offers a distinct advantage in polyolefin applications due to its hydrophobic 1,1,3,3-tetramethylbutyl tail, which enhances compatibility with non-polar matrices like Polyethylene (PE) and Polypropylene (PP).

For drug development professionals, the relevance of **Octrizole** lies in pharmaceutical packaging. Many active pharmaceutical ingredients (APIs) are photosensitive. Packaging composed of PE/PP stabilized with **Octrizole** acts as a cutoff filter, preventing UV radiation (270–380 nm) from degrading the drug product while maintaining the mechanical integrity of the container.

Mechanism of Action: ESIPT

Octrizole functions via Excited State Intramolecular Proton Transfer (ESIPT). Upon absorbing a UV photon, the molecule undergoes a rapid, reversible proton transfer from the hydroxyl group to the nitrogen atom. This process dissipates the absorbed energy as harmless heat (thermal energy) rather than fluorescence or phosphorescence, returning the molecule to its ground state to repeat the cycle.

Figure 1: Photostabilization Mechanism (ESIPT Cycle)



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Caption: The reversible ESIPT cycle allows **Octrizole** to absorb UV photons and release energy as heat without chemical consumption.

Part 2: Formulation & Material Selection

Physicochemical Properties

| Parameter | Value | Significance |
|-------------------|---|---|
| Chemical Name | 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol | Core Identity |
| Molecular Weight | 323.4 g/mol | Medium MW reduces migration compared to smaller UVAs.[2] [3] |
| Melting Point | 103–105°C | Melts early in the extruder, ensuring homogeneous dispersion. |
| Thermal Stability | > 350°C (TGA 5% loss) | Survives high-temperature PP processing without degradation. |
| Absorption Max | 300–340 nm | Covers critical UVB/UVA range damaging to polymers/drugs. |

Synergistic Formulation Strategy

While **Octrizole** absorbs UV light, it does not scavenge free radicals formed by photons that slip through the filter. Therefore, a self-validating formulation must pair **Octrizole** with a Hindered Amine Light Stabilizer (HALS).

- **Octrizole** (UVA): The "Shield." Filters incoming UV.[2]
- HALS (e.g., UV-770 or UV-622): The "Scavenger." Neutralizes free radicals generated by any UV leakage or thermal oxidation.

Recommended Loading Levels:

- Standard Outdoor PP/PE: 0.2% **Octrizole** + 0.2% HALS.
- Medical Packaging (High Transparency): 0.3–0.5% **Octrizole** (HALS may be reduced to prevent interaction with acidic drugs).

Regulatory Compliance (Critical for Medical/Food Use)

- FDA 21 CFR 178.2010: Approved for use in olefin polymers.
 - Limit: Generally 0.5 mg/in² of food-contact surface.
 - Note: For medical devices, verify USP <661> and Extractables/Leachables (E&L) profiles.

Part 3: Processing Protocols

Protocol A: Compounding via Twin-Screw Extrusion

Objective: Create a homogeneous 10% Masterbatch to ensure accurate dosing during final molding.

Materials:

- Carrier Resin: LLDPE (Melt Index ~20) or PP Homopolymer (Melt Flow Rate ~12).
- **Octrizole** Powder (Purity >99%).[3][4]

Step-by-Step Procedure:

- Pre-Blending: Tumble mix resin pellets with **Octrizole** powder for 20 minutes. Add 0.05% mineral oil as a binder to prevent powder segregation.
- Feeder Setup: Use a gravimetric feeder. **Octrizole** has a low melting point (105°C) and may bridge in the hopper; ensure agitation.
- Extrusion Profile (Polypropylene Example):
 - Zone 1 (Feed): 160°C
 - Zone 2-4 (Compression): 190°C – 210°C
 - Zone 5-8 (Metering): 220°C
 - Die: 220°C
 - Note: Do not exceed 260°C to prevent volatilization, though **Octrizole** is stable up to 350°C.
- Pelletizing: Water bath cooling followed by strand pelletizing. Ensure pellets are dried (<0.1% moisture) before bagging.

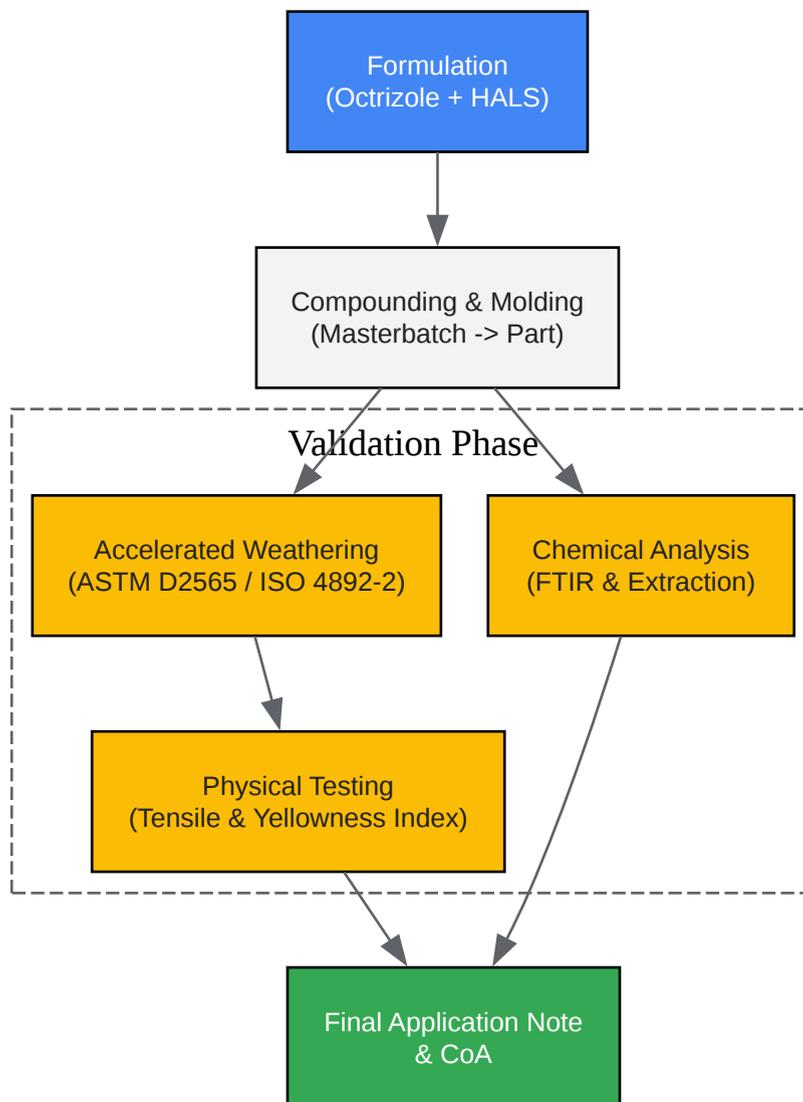
Protocol B: Injection Molding of Test Specimens

Step-by-Step Procedure:

- Let-down: Mix the 10% Masterbatch with virgin polymer to achieve final concentration (e.g., 2% Masterbatch = 0.2% Active).
- Molding Parameters:
 - Back Pressure: Increase slightly (50–100 bar) to improve mixing.
 - Mold Temperature: 40°C (PE) to 60°C (PP).
- Output: Produce ISO 527 tensile bars and 1mm thick plaques for optical testing.

Part 4: Validation & Testing Protocols

Workflow: Validation Lifecycle



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Caption: The validation lifecycle ensures material integrity through weathering, chemical, and physical stress testing.

Protocol C: Accelerated Weathering (ASTM D2565)

Objective: Simulate outdoor exposure to validate UV protection efficacy.

- Apparatus: Xenon-Arc Weather-Ometer.
- Filters: Daylight filters (Borosilicate S/S) to simulate outdoor sunlight (cutoff <295 nm).

- Cycle Parameters (Cycle 1):
 - Irradiance: 0.35 W/m² @ 340 nm.[5]
 - Black Panel Temp: 63 ± 2°C.[5]
 - Cycle: 102 minutes light only, followed by 18 minutes light + water spray.
- Duration:
 - Screening: 1,000 hours.
 - Full Validation: 2,000 – 4,000 hours (depending on geography target).
- Pass Criteria:
 - Retention of Tensile Strength > 80%.
 - Delta E (Color Change) < 3.0.[6]

Protocol D: Extractables & Leachables (E&L) Assessment

Critical for Pharmaceutical Packaging applications.

- Extraction Media: Water, Isopropanol (IPA), and n-Hexane (simulating different drug vehicles).
- Condition: Reflux for 4 hours (Aggressive) or 50°C for 72 hours (Simulation).
- Analysis: HPLC-UV (High-Performance Liquid Chromatography).
 - Column: C18 Reverse Phase.
 - Mobile Phase: Acetonitrile/Water gradient.
 - Detection: 340 nm (**Oc absorption max).**

- Limit: Detectable leaching must be below the Safety Concern Threshold (SCT) defined by the toxicological risk assessment of the drug product.

Part 5: Troubleshooting Guide

| Issue | Probable Cause | Corrective Action |
|------------------------------------|--|--|
| Blooming (White powder on surface) | Supersaturation; Octrizole concentration >0.5% in PE. | Reduce loading or switch to a higher MW benzotriazole (e.g., UV-326) if high loading is required. |
| Yellowing after Extrusion | Interaction with phenolic antioxidants (BHT pinking) or catalyst residues. | Use "Phenol-free" stabilization packages. Add phosphite stabilizers (e.g., AO 168) to protect the resin during melt. |
| Low UV Protection | Volatilization during processing or poor dispersion. | Check extruder vacuum vents (is additive being sucked out?). Confirm melt temp < 280°C. |

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